

An In-depth Technical Guide to the Safety Data for Bromocyclopropane-d4

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Compound of Interest

Compound Name: *Bromocyclopropane-d4*

Cat. No.: *B590943*

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling of all laboratory chemicals is paramount. This guide provides a detailed overview of the available safety data for **Bromocyclopropane-d4** (CAS No: 1398065-55-8), a deuterated version of Bromocyclopropane.^{[1][2][3][4][5]} While a specific Safety Data Sheet (SDS) for the deuterated compound is not readily available, the safety profile is expected to be comparable to that of its non-deuterated analogue, Bromocyclopropane (CAS No: 4333-56-6), as the primary hazards are associated with the chemical structure rather than the isotopic substitution.

Physicochemical and Identifier Data

A clear understanding of the physical and chemical properties of a substance is the first step in safe handling. The following tables summarize the key identifiers and physicochemical data for **Bromocyclopropane-d4** and its non-deuterated counterpart.

Table 1: Chemical Identifiers

Identifier	Bromocyclopropane-d4	Bromocyclopropane
Synonyms	Cyclopropyl bromide-d4, NSC 89692-d4	Cyclopropyl bromide, Bromo-cyclopropane
CAS Number	1398065-55-8	4333-56-6
Molecular Formula	C ₃ D ₄ HBr	C ₃ H ₅ Br
Molecular Weight	125.0 g/mol	120.98 g/mol
InChI	InChI=1S/C3H5Br/c4-3-1-2-3/h3H,1-2H2/i1D2,2D2	InChI=1S/C3H5Br/c4-3-1-2-3/h3H,1-2H2
SMILES	[2H]C1([2H])C(Br)C1([2H])[2H]	BrC1CC1

Table 2: Physical and Chemical Properties

Property	Value (for Bromocyclopropane)
Appearance	Liquid
Boiling Point	68-70 °C
Density	1.515 g/cm ³
Solubility	Insoluble in water; Soluble in chloroform and methanol
Refractive Index	n _{20/D} 1.458

Hazard Identification and Safety Precautions

Bromocyclopropane is classified as a flammable liquid that can cause skin and serious eye irritation. Vapors may form explosive mixtures with air and can cause respiratory tract irritation.

Table 3: GHS Hazard Information (for Bromocyclopropane)

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is crucial when working with **Bromocyclopropane-d4**. The following are recommended procedures based on the safety data for Bromocyclopropane.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other ignition sources.
- The recommended storage temperature is room temperature or refrigerated (approx. 4°C).
- The compound is stable if stored under recommended conditions. It is advised to re-analyze for chemical purity after three years.

Handling

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat.
- Ground and bond containers when transferring material to prevent static discharge.

- Use spark-proof tools and explosion-proof equipment.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor.

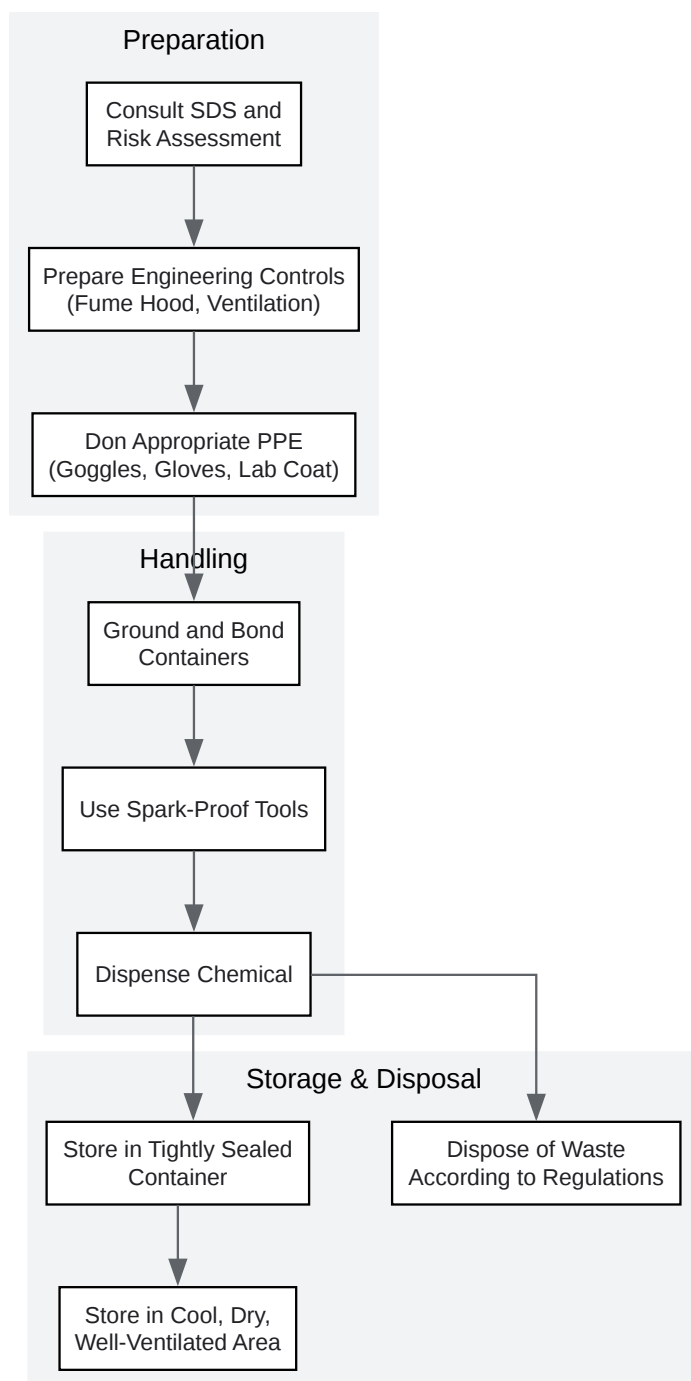
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention immediately.

Logical Relationships and Workflows

Visualizing workflows and logical relationships can enhance safety understanding and preparedness.

Safe Handling Workflow for Bromocyclopropane-d4



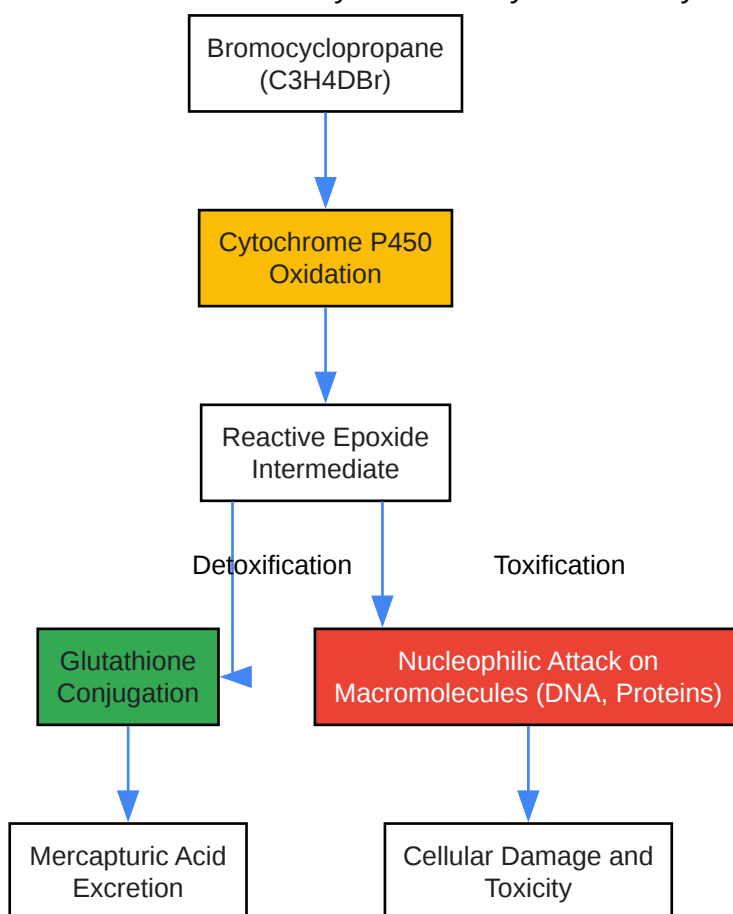
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Caption: A workflow diagram for the safe handling of **Bromocyclopropane-d4**.

Potential Toxicological Pathways

While specific toxicological pathways for **Bromocyclopropane-d4** are not detailed in the available literature, the metabolism of small halogenated hydrocarbons often involves cytochrome P450-mediated oxidation. This can lead to the formation of reactive intermediates that can cause cellular damage.

Hypothetical Metabolic Pathway and Toxicity of Bromocyclopropane



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Caption: A hypothetical metabolic pathway for Bromocyclopropane.

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